

In-depth Technical Guide: 3-chloro-N-pyridin-4-ylpropanamide Crystal Structure

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Compound of Interest

Compound Name: 3-chloro-N-pyridin-4-ylpropanamide

Cat. No.: B3144400

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Introduction

This technical guide aims to provide a detailed overview of the crystal structure of **3-chloro-N-pyridin-4-ylpropanamide**, a molecule of interest in medicinal chemistry and materials science. Understanding the three-dimensional arrangement of atoms and molecules in the crystalline state is fundamental to elucidating its physicochemical properties, guiding synthetic efforts, and predicting its behavior in biological systems. However, a comprehensive search of publicly available scientific literature and crystallographic databases reveals that the specific crystal structure of **3-chloro-N-pyridin-4-ylpropanamide** has not yet been determined and reported.

This document will, therefore, outline the current state of knowledge, provide information on related compounds, and detail the necessary experimental protocols for any future determination of its crystal structure.

Molecular Structure and Properties

While the crystal structure is not available, the molecular structure and basic properties of **3-chloro-N-pyridin-4-ylpropanamide** can be described.

Molecular Formula: C₈H₉ClN₂O

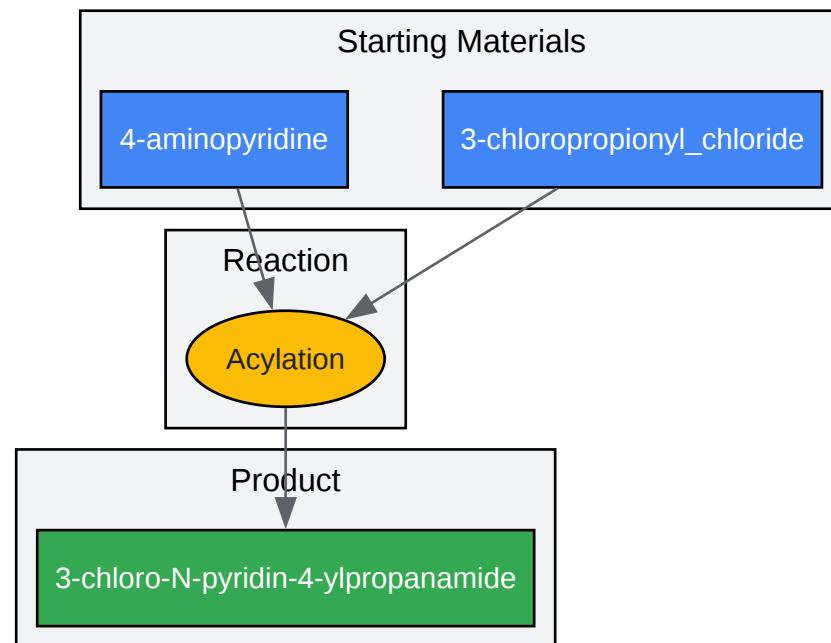
Molecular Weight: 184.63 g/mol

IUPAC Name: 3-chloro-N-(pyridin-4-yl)propanamide

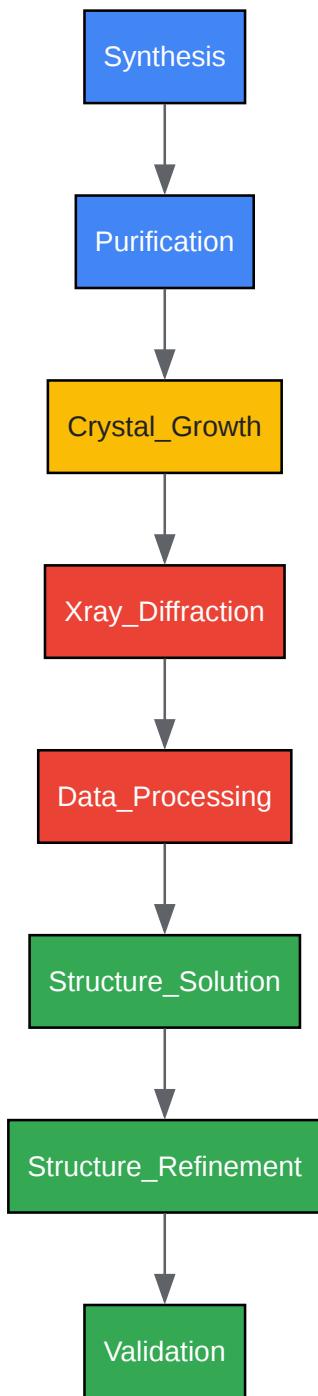
The molecule consists of a pyridine ring linked via an amide group to a 3-chloropropane tail. The presence of the pyridine nitrogen, the amide linkage, and the alkyl chloride offers multiple sites for hydrogen bonding and other intermolecular interactions, which would be key features in its crystal packing.

A diagram of the logical synthesis workflow is presented below.

Synthesis Workflow for 3-chloro-N-pyridin-4-ylpropanamide



Experimental Workflow for Crystal Structure Determination

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